

Application Note: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) for Bromophenyl Azide

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Compound of Interest

Compound Name: [1-(2-Bromophenyl)-1H-1,2,3-triazol-4-yl]methanol

CAS No.: 1248105-65-8

Cat. No.: B1373569

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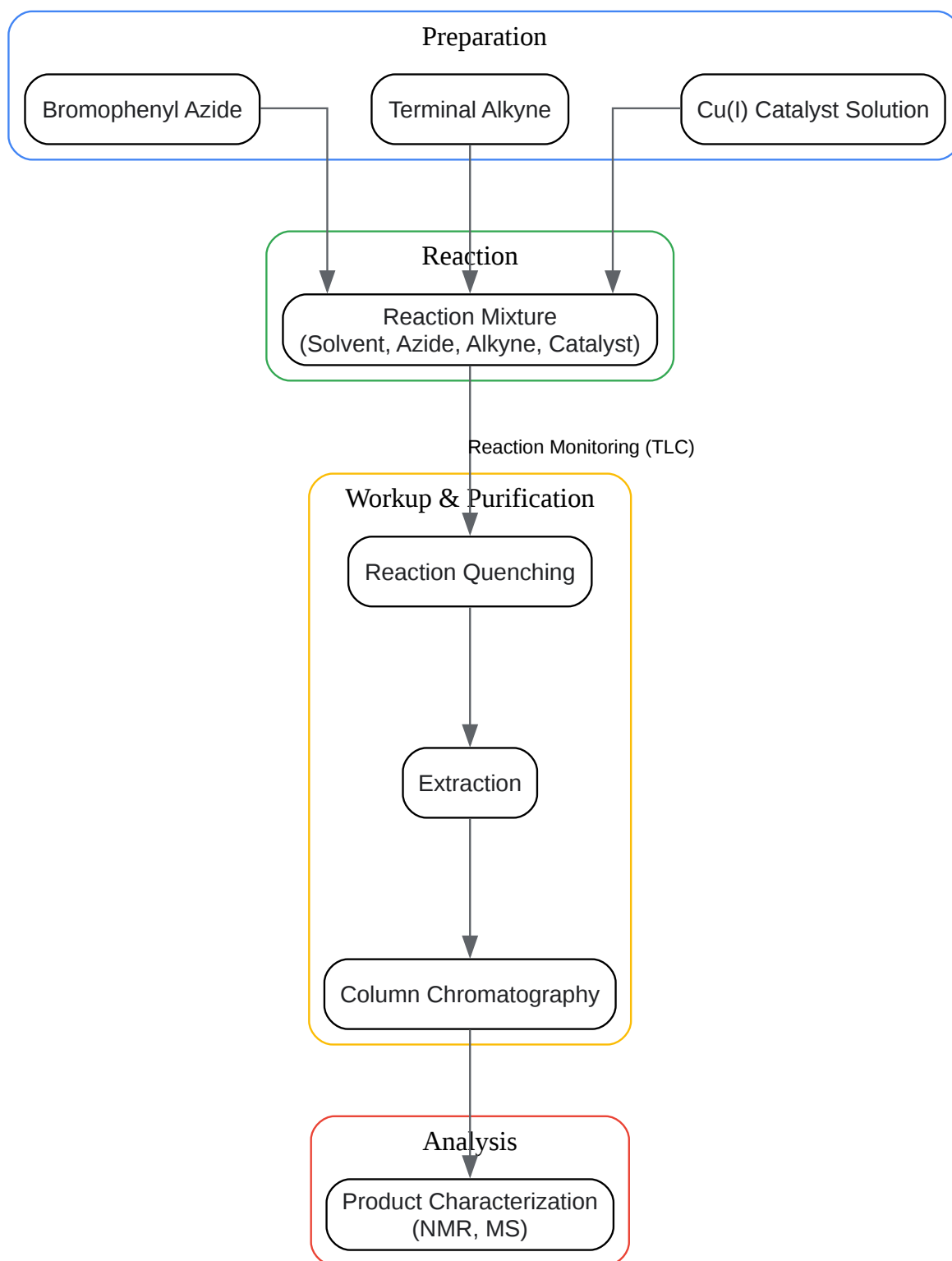
This guide provides an in-depth exploration of the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction, with a specific focus on the use of bromophenyl azide. As a Senior Application Scientist, this document is structured to provide not only a step-by-step protocol but also the underlying scientific principles, field-proven insights, and troubleshooting guidance to ensure successful and reproducible outcomes.

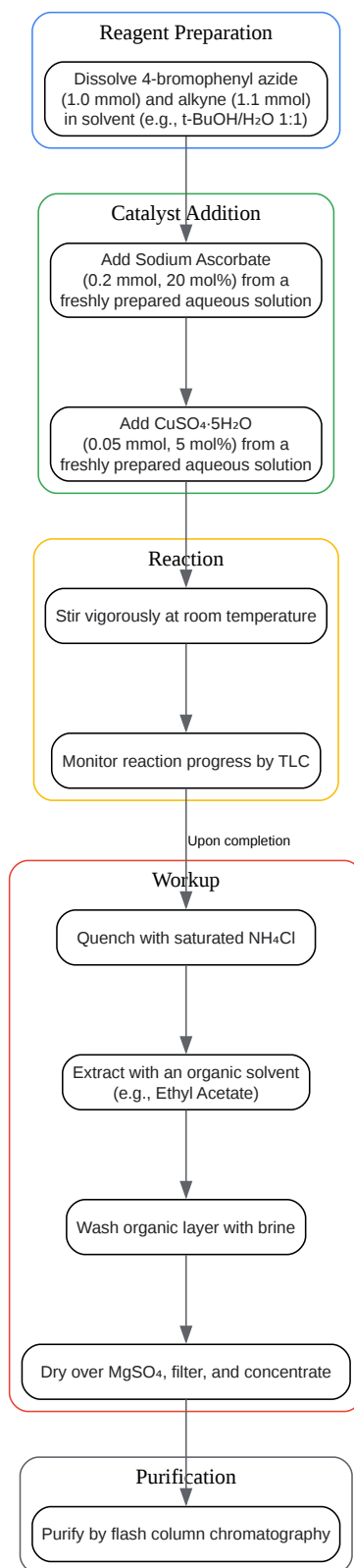
The presence of the bromo-substituent on the phenyl azide offers a valuable synthetic handle for further downstream functionalization, such as cross-coupling reactions, making this a particularly relevant starting material in medicinal chemistry and materials science.

Introduction to CuAAC Click Chemistry

The CuAAC reaction is the cornerstone of "click chemistry," a concept introduced by K. Barry Sharpless, which emphasizes reactions that are high-yielding, stereospecific, and generate only inoffensive byproducts. This reaction forms a stable 1,2,3-triazole linkage between an azide and a terminal alkyne, a transformation that has become indispensable in bioconjugation, drug discovery, and materials science due to its reliability and biocompatibility under specific conditions.

The use of a bromophenyl azide in CuAAC is of particular strategic importance. The bromine atom serves as a versatile functional handle, enabling post-cycloaddition modifications via well-established palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig). This dual-functional scaffold is highly valuable in the synthesis of complex molecules and in the development of chemical probes and pharmaceutical candidates.





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